

An In-depth Technical Guide to Brominated (Carboxymethyl)benzoic Acid Isomers

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Compound of Interest

Compound Name: 2-Bromo-6-(carboxymethyl)benzoic acid
Cat. No.: B14063171

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Introduction

In the landscape of pharmaceutical and materials science research, substituted benzoic acid derivatives serve as indispensable building blocks. Their utility stems from the versatile reactivity of the carboxylic acid group and the potential for diverse functionalization on the aromatic ring. This guide focuses on the isomers of bromo-(carboxymethyl)benzoic acid, a class of compounds with significant potential in organic synthesis. While specific isomers are commercially available and documented, others remain more elusive. This document provides a comprehensive overview of the known isomers, alongside a theoretical exploration of the less-documented **2-Bromo-6-(carboxymethyl)benzoic acid**, offering predictive insights based on established chemical principles.

PART 1: Core Identifiers and Physicochemical Properties

A critical first step in any research endeavor is the unambiguous identification of the chemical entity of interest. The substitution pattern on the benzene ring significantly influences the compound's properties and reactivity. Below is a summary of the key identifiers for the known isomers of bromo-(carboxymethyl)benzoic acid.

It is important to note that a definitive CAS number and other identifiers for **2-Bromo-6-(carboxymethyl)benzoic acid** are not readily available in major chemical databases, suggesting it is a less common or novel compound.

Identifier	4-Bromo-2-(carboxymethyl)benzoic acid	3-Bromo-2-(carboxymethyl)benzoic acid
CAS Number	943749-63-1[1]	1059623-69-6
Molecular Formula	C ₉ H ₇ BrO ₄ [1][2]	C ₉ H ₇ BrO ₄
Molecular Weight	259.05 g/mol [1][2]	259.06 g/mol
IUPAC Name	4-bromo-2-(carboxymethyl)benzoic acid[1]	3-bromo-2-(carboxymethyl)benzoic acid
Canonical SMILES	<chem>C1=CC(=C(C(=C1Br)CC(=O)O)C(=O)O</chem> [1]	<chem>C1=CC=C(C(=C1C(=O)O)Br)C(=O)O</chem>
InChI Key	WDKVN GVXRHWUEQ-UHFFFAOYSA-N[3][4]	Not readily available
Physical Form	Solid[3][4]	Solid
Purity	Typically ≥95%[3][4]	Typically ≥95%
Storage	Sealed in a dry environment at room temperature.[4]	Sealed in a dry environment at room temperature.

PART 2: Synthesis and Methodologies

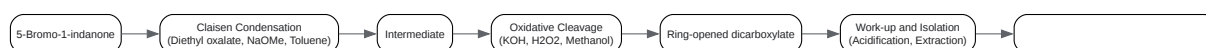
The synthetic route to a target molecule is a key consideration, impacting yield, purity, and scalability. Here, we detail a documented synthesis for a known isomer and propose a theoretical pathway to the elusive 2-bromo-6-substituted isomer.

Experimental Protocol: Synthesis of 4-Bromo-2-(carboxymethyl)benzoic acid

A documented synthesis of 4-Bromo-2-(carboxymethyl)benzoic acid starts from 5-bromo-1-indanone[5]. This multi-step process highlights a common strategy of ring-opening a cyclic precursor to achieve the desired substitution pattern.

Step-by-Step Methodology:

- **Claisen Condensation:** A solution of 5-bromo-1-indanone and diethyl oxalate in toluene is added to a suspension of sodium methoxide in toluene at 0°C. The mixture is then warmed to room temperature and stirred[5]. This step forms a key intermediate by functionalizing the carbon adjacent to the ketone.
- **Oxidative Cleavage:** The solvent is removed, and the residue is suspended in methanol. Potassium hydroxide is added, followed by the careful addition of hydrogen peroxide solution. The reaction is stirred at room temperature[5]. This crucial step oxidatively cleaves the five-membered ring to form the dicarboxylic acid precursor.
- **Work-up and Isolation:** A sodium sulfite solution is added to quench any remaining peroxide. The mixture is filtered, and the filtrate is partially concentrated. After washing with a non-polar solvent, the aqueous layer is acidified with hydrochloric acid. The product is then extracted with ethyl acetate, dried, and evaporated. Trituration with diethyl ether yields the final product, 4-Bromo-2-(carboxymethyl)benzoic acid[5].



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Caption: Synthetic workflow for 4-Bromo-2-(carboxymethyl)benzoic acid.

Theoretical Approach: Synthesis of 2-Bromo-6-(carboxymethyl)benzoic acid

The synthesis of the 2,6-disubstituted isomer presents a regiochemical challenge. The directing effects of the substituents on the aromatic ring must be carefully considered. A plausible approach would involve a directed ortho-metalation strategy, which allows for the selective functionalization of positions adjacent to a directing group.

Conceptual Workflow:

- **Starting Material Selection:** A suitable starting material would be 2-methylbenzoic acid. The methyl and carboxylic acid groups will influence the subsequent bromination and functionalization steps.
- **Directed ortho-Metalation:** The carboxylic acid can act as a directed metalating group. Treatment with a strong lithium amide base in the presence of a ligand like TMEDA (tetramethylethylenediamine) would deprotonate the ortho position (position 6) to the carboxylate.
- **Introduction of the Carboxymethyl Precursor:** The resulting aryllithium species can then be reacted with an appropriate electrophile to introduce the carboxymethyl group or a precursor. A common choice would be a reaction with carbon dioxide to form a second carboxylic acid group, followed by reduction and further modification. Alternatively, reaction with a formaldehyde equivalent followed by oxidation could be explored.
- **Bromination:** The final step would be the bromination of the aromatic ring. The positions ortho and para to the activating methyl group and meta to the deactivating carboxylic acid groups would be the most likely sites for electrophilic aromatic substitution. Careful control of reaction conditions would be necessary to achieve the desired 2-bromo substitution.



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Caption: A plausible synthetic route to **2-Bromo-6-(carboxymethyl)benzoic acid**.

PART 3: Reactivity and Applications

The bromine atom and the two carboxylic acid functionalities of these molecules make them versatile intermediates in organic synthesis.

- **Cross-Coupling Reactions:** The aryl bromide can readily participate in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. This allows for the introduction of a wide range of substituents, including alkyl, aryl, and alkynyl groups, at the position of the bromine atom.
- **Nucleophilic Acyl Substitution:** The carboxylic acid groups can be converted into a variety of derivatives, such as esters, amides, and acid chlorides. This opens up possibilities for peptide coupling, polymer synthesis, and the development of prodrugs.
- **Potential as Bioactive Scaffolds:** Benzoic acid derivatives are prevalent in many biologically active compounds. The specific substitution pattern of bromo-(carboxymethyl)benzoic acids could present a unique scaffold for the development of novel therapeutic agents, such as enzyme inhibitors or receptor antagonists. For instance, related brominated benzoic acids are used in the preparation of compounds with antibacterial activity[6].

PART 4: Safety and Handling

As with all laboratory chemicals, proper safety precautions must be observed when handling bromo-(carboxymethyl)benzoic acid isomers.

- **Hazard Identification:** These compounds are generally classified as irritants. They may cause skin, eye, and respiratory irritation. They are also harmful if swallowed.
- **Personal Protective Equipment (PPE):** Standard laboratory PPE, including safety glasses, gloves, and a lab coat, should be worn.
- **Handling:** Avoid inhalation of dust. Use in a well-ventilated area.
- **Storage:** Store in a tightly sealed container in a cool, dry place.

Conclusion

While a comprehensive experimental profile for **2-Bromo-6-(carboxymethyl)benzoic acid** remains to be established, an analysis of its known isomers and the application of fundamental

principles of organic chemistry provide a solid foundation for its synthesis and potential utility. The documented synthesis of 4-Bromo-2-(carboxymethyl)benzoic acid offers a practical template for accessing related structures. Furthermore, the theoretical pathway to the 2,6-disubstituted isomer outlined in this guide serves as a strategic roadmap for researchers venturing into the synthesis of this novel compound. The versatile reactivity of these bromo-(carboxymethyl)benzoic acid scaffolds ensures their continued relevance as valuable building blocks in the pursuit of new pharmaceuticals and advanced materials.

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